

# Application Notes and Protocols for Preparing TH-Z816 Stock Solutions

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## Compound of Interest

Compound Name: TH-Z816

Cat. No.: B12396985

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## Introduction

**TH-Z816** is a potent and selective inhibitor of the KRAS(G12D) mutation, a critical driver in various cancers. Accurate and consistent preparation of **TH-Z816** stock solutions is paramount for obtaining reliable and reproducible results in preclinical research. These application notes provide detailed protocols for the preparation, storage, and handling of **TH-Z816** for in vitro experiments.

## Data Presentation

A summary of the key quantitative data for **TH-Z816** is presented in the table below for easy reference.

Property	Value	Source
Chemical Name	7-(8-methylnaphthalen-1-yl)-4- [(2R)-2-methylpiperazin-1- yl]-2-[[[(2S)-1-methylpyrrolidin- 2-yl]methoxy]-6,8-dihydro-5H- pyrido[3,4-d]pyrimidine	MedKoo Biosciences
CAS Number	2847881-42-7	MedKoo Biosciences[1]
Molecular Formula	C <sub>29</sub> H <sub>38</sub> N <sub>6</sub> O	MedKoo Biosciences[1]
Molecular Weight	486.66 g/mol	MedKoo Biosciences[1]
Target	KRAS(G12D)	MedKoo Biosciences[1]
IC <sub>50</sub>	14 µM (in an SOS-catalyzed nucleotide exchange assay)	Selleck Chemicals, MedKoo Biosciences[1][2]
Solubility in DMSO	12 mg/mL (24.65 mM)	Selleck Chemicals[2]
Solubility in Ethanol	97 mg/mL	Selleck Chemicals
Solubility in Water	Insoluble	Selleck Chemicals[2]
Appearance	To be determined (typically a solid powder)	MedKoo Biosciences[1]
Purity	>98%	MedKoo Biosciences[1]
Storage of Solid	Short term (days to weeks): 0 - 4°C; Long term (months to years): -20°C. Store in a dry and dark place.	MedKoo Biosciences[1]
Storage of Stock Solutions	Short term (days to weeks): 0 - 4°C; Long term (months): -20°C.	MedKoo Biosciences[1]

## Experimental Protocols

## Protocol 1: Preparation of a 10 mM TH-Z816 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **TH-Z816** in dimethyl sulfoxide (DMSO).

Materials:

- **TH-Z816** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- **Equilibrate TH-Z816:** Allow the vial of **TH-Z816** powder to come to room temperature before opening to prevent condensation.
- **Weighing:** Tare a sterile microcentrifuge tube or amber glass vial on a calibrated analytical balance. Carefully weigh the desired amount of **TH-Z816** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.87 mg of **TH-Z816** (Molecular Weight: 486.66 g/mol ). Calculation:  $(10 \text{ mmol/L}) * (1 \text{ L}/1000 \text{ mL}) * (1 \text{ mL}) * (486.66 \text{ g/mol}) * (1000 \text{ mg/g}) = 4.8666 \text{ mg}$
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the weighed **TH-Z816** powder. For a 10 mM stock solution from 4.87 mg of powder, add 1 mL of DMSO.
- **Mixing:** Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.

- Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or amber glass vials to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for long-term storage.

## Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the dilution of the 10 mM **TH-Z816** stock solution to final working concentrations for treating cells in culture.

### Materials:

- 10 mM **TH-Z816** stock solution in DMSO
- Sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes
- Pipettes and sterile filter tips

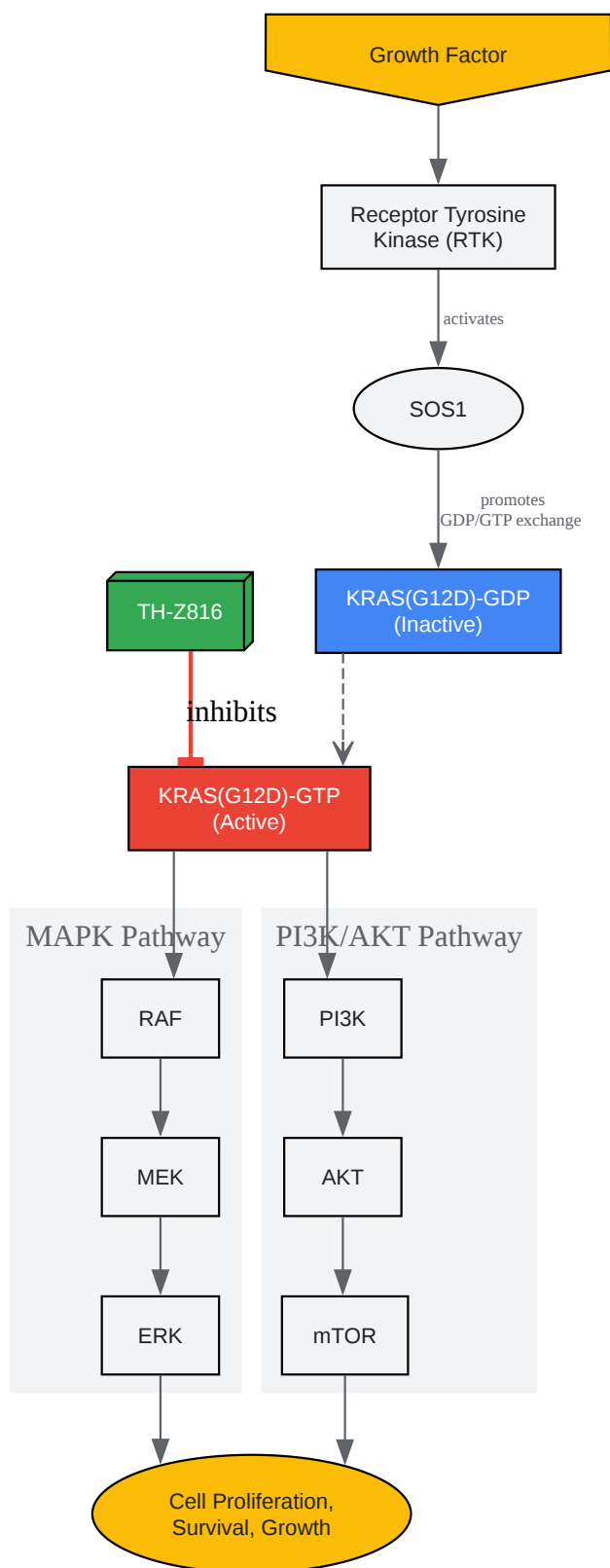
### Procedure:

- Determine Final Concentration: Based on experimental design and the known IC<sub>50</sub> of **TH-Z816**, determine the desired final working concentrations. A typical starting range for a KRAS inhibitor might be from 0.1 µM to 50 µM. A related inhibitor, TH-Z835, has shown anti-proliferative effects in the low micromolar and even sub-micromolar range in colony formation assays.
- Serial Dilution: Perform serial dilutions of the 10 mM stock solution in sterile cell culture medium. It is recommended to perform an intermediate dilution first to minimize pipetting errors and the final DMSO concentration.
  - Example for a 10 µM working solution:
    - Prepare a 1:100 intermediate dilution by adding 10 µL of the 10 mM stock solution to 990 µL of cell culture medium. This results in a 100 µM intermediate solution.

- Prepare the final 10  $\mu\text{M}$  working solution by performing a 1:10 dilution of the 100  $\mu\text{M}$  intermediate solution in cell culture medium (e.g., add 100  $\mu\text{L}$  of the 100  $\mu\text{M}$  solution to 900  $\mu\text{L}$  of medium).
- Vehicle Control: Prepare a vehicle control with the same final concentration of DMSO as the highest concentration of **TH-Z816** used in the experiment. The final DMSO concentration should ideally be kept below 0.5% to avoid solvent-induced cytotoxicity.
- Cell Treatment: Add the prepared working solutions to your cell cultures and proceed with the planned experiment.

## Mandatory Visualizations

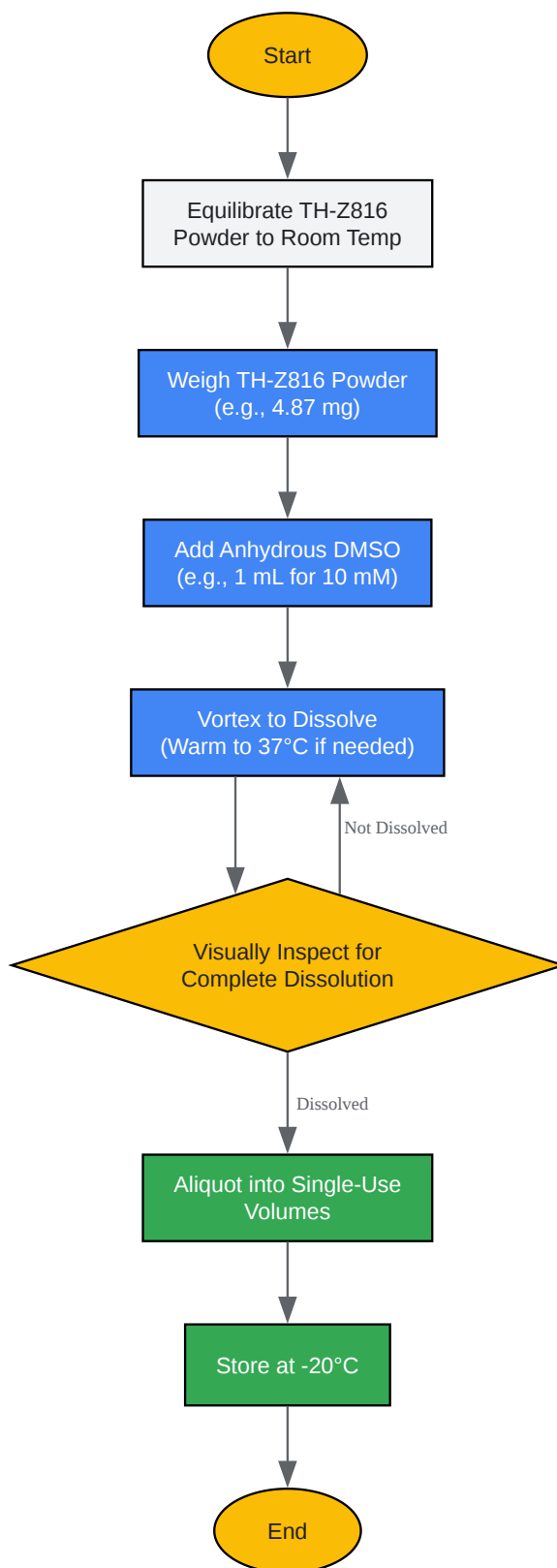
### KRAS Signaling Pathway Inhibition by TH-Z816



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Caption: **TH-Z816** inhibits the active KRAS(G12D)-GTP, blocking downstream signaling.

## Experimental Workflow for TH-Z816 Stock Solution Preparation



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Caption: Workflow for preparing a concentrated stock solution of **TH-Z816**.

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## References

- 1. medkoo.com [medkoo.com]
- 2. selleckchem.com [selleckchem.com]
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